

Cefcapene pivoxil hydrochloride hydrate relapse rate comparison clinical study

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Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

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Clinical Efficacy and Relapse Rate Comparison

The table below summarizes key findings from a randomized controlled trial comparing cefcapene pivoxil (CFPN-PI) with amoxicillin (AMPC) for treating Group A streptococcal pharyngitis in children [1].

Treatment Regimen	Bacteriological Eradication Rate	Clinical Cure Rate	Relapse Rate
CFPN-PI (5-day)	93.8% (77/82)	100% (82/82)	1.3% (1/77)
CFPN-PI (10-day)	96.2% (76/79)	100% (79/79)	4.0% (3/75)
AMPC (10-day)	91.7% (77/84)	100% (84/84)	2.9% (2/69)

> **Source Study Details:** A prospective, multicenter, randomized, open-label comparative study was conducted across 12 pediatric clinics. The study enrolled 250 children (aged 6 months to 12 years) with confirmed GAS pharyngitis. Patients were randomized into the three treatment groups, and efficacy was assessed based on throat culture results and clinical symptoms [1].

The study concluded that there were **no significant differences** in eradication rate, clinical cure rate, or relapse rate among the three treatment groups, establishing that the 5-day CFPN-PI regimen is as efficacious as the 10-day regimens [1].

Comparative Efficacy in Chronic Respiratory Infections

Cefcapene pivoxil has also demonstrated comparable efficacy to other antibiotics in treating chronic respiratory tract infections. The table below outlines results from a double-blind study comparing it with cefteteram pivoxil (CFTM-PI) [2].

| **Parameter** | **Cefcapene Pivoxil (CFPN-PI) 450 mg/day** | **Cefteteram Pivoxil (CFTM-PI) 600 mg/day** | | :--
- | :--- | :--- | | **Clinical Efficacy Rate** | 80.2% | 78.9% | | **Bacterial Elimination Rate** | 60.5% | 65.9% | |
Side-Effect Incidence | 6.0% | 6.4% |

> **Source Study Details:** This double-blind study involved 171 patients with chronic respiratory tract infections. Clinical efficacy was determined by improvement of symptoms and laboratory findings, and bacterial elimination was confirmed by post-treatment cultures [2]. The study found no significant difference in efficacy or safety between the two drugs.

Pharmacokinetic Profile and Experimental Protocols

Understanding the pharmacokinetic (PK) profile is crucial for drug development. The following data comes from a PK study of cefcapene pivoxil in healthy Korean subjects [3].

PK Parameter (Mean ± SD)	100 mg (n=6)	150 mg (n=6)	200 mg (n=6)
Cmax (mg/L)	1.04 ± 0.22	1.24 ± 0.46	1.56 ± 0.43
AUCinf (h·mg/L)	2.94 ± 0.46	3.97 ± 1.28	4.70 ± 1.19
Tmax (h) [Median]	1.5 - 2.0	1.5 - 2.0	1.5 - 2.0
t1/2 (h)	1.07 ± 0.33	1.28 ± 0.31	1.21 ± 0.30
Urinary Excretion (%)	42.9 ± 18.9	31.5 ± 12.5	34.9 ± 9.0

> **Source Study Protocol:** An open-label, dose-escalation, parallel-group study was conducted in 18 healthy male volunteers. After a single oral dose of CFPN-PI, serial blood and urine samples were collected for up to

12 and 24 hours, respectively. Plasma and urine concentrations of the active drug, cefcapene, were determined using high-performance liquid chromatography with ultraviolet detection (HPLC-UV). PK parameters were calculated using non-compartmental analysis [3].

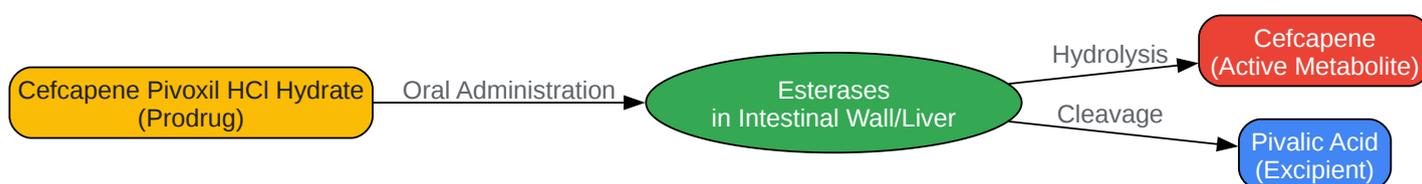
The study demonstrated that cefcapene pivoxil has **linear pharmacokinetic properties** within the 100-200 mg dose range and was well-tolerated with no serious adverse events [3].

Key Considerations for Clinical Use

- **Safety Profile:** In the pediatric pharyngitis study, adverse effects were infrequent and primarily consisted of diarrhea in all groups. A key differentiator was the occurrence of rash in 8.0% of patients (6/75) in the amoxicillin group, which was not observed in the cefcapene pivoxil groups [1].
- **Absorption in Special Populations:** The absorption of cefcapene pivoxil is dependent on gastric acidity. A study in gastrectomized patients showed significantly lower maximum concentration (C_{max}) and overall exposure (AUC) in these individuals compared to healthy controls. This suggests that **alternative antibiotics or dosage adjustments** may be necessary for patients who have undergone gastrectomy [4].

Cefcapene Pivoxil Activation Pathway

The following diagram illustrates the metabolic pathway of this prodrug:



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